copper(II) bromide
Overview
Description
Copper(II) bromide (CuBr2) is a chemical compound that forms an unstable tetrahydrate CuBr2·4H2O . It is used in photographic processing as an intensifier and as a brominating agent in organic synthesis . It is also used in the copper vapor laser, a class of laser where the medium is copper bromide vapour formed in-situ from hydrogen bromide reacting with the copper discharge tube .
Synthesis Analysis
Copper(II) bromide can be obtained by combining copper oxide and hydrobromic acid . The reaction can be described as follows: CuO + 2HBr → CuBr2 + H2O . The tetrahydrate can be produced by recrystallization of solutions of copper(II) bromide at 0 °C .Molecular Structure Analysis

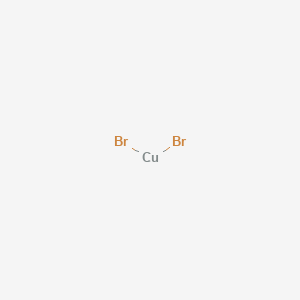

In the solid state, CuBr2 has a polymeric structure, with CuBr4 planar units connected on opposite sides to form chains . The crystal structure is monoclinic, space group C2/m, with lattice constants a = 714 pm, b = 346 pm, c = 718 pm, e ß = 121° 15’ .Chemical Reactions Analysis
Copper(II) bromide is involved in various chemical reactions. For instance, it is used in the synthesis of 2,3,4-trisubtitued pyrrole incorporated into unsymmetrical triarylmethanes through direct replacement of hydroxyl group in the pyrrolyl phenyl methanol with electron-rich aromatic and heteroaromatic compounds .Physical And Chemical Properties Analysis
Copper(II) bromide is a dark brown solid at room temperature, forming in the crystal structure of a rutile . Its molar mass is approximately 223.37 g/mol, and it boasts a relatively high melting point of 498 °C, and an even higher boiling point of 900 °C .Scientific Research Applications
Nanoparticle Preparation : It is effective in preparing active copper nanoparticles for the reduction of nitroarenes, maintaining chemoselectivity and scalability (Kadam & Tilve, 2012).
Catalysis in Organic Synthesis : Copper(II) bromide serves as a catalyst for several chemical reactions:
- Selective deprotection of tert-butyldimethylsilyl ethers of alcohols/phenols (Bhatt & Nayak, 2006).
- Catalyzing the imino Diels-Alder reaction for synthesizing Pyrano[3,2c] and Furo[3,2c]tetrahydroquinolines (Semwal & Nayak, 2006).
- Simple and efficient reagent for selective monobromination of electron-rich aromatic compounds (Bhatt & Nayak, 2007).
- Catalyzing the substitution reaction to produce high yields of propargylic ethers and sulfides (Hui et al., 2008).
- Stereoselective bromination of alkynes into (E)-dibromoalkenes (Xiang et al., 2014).
Hydrometallurgical Recovery of Copper : Copper(II) bromide in aqueous sodium bromide solution leaches copper from sulfide concentrates, suggesting potential in the recovery of copper (McDonald et al., 1990).
Chemical Synthesis : Copper(II) bromide/boron trifluoride etherate-cocatalyzed cyclization offers a method for synthesizing polyfunctionalized benzofurans (Liu et al., 2010).
Analytical Chemistry : Copper(II) bromide finds application in analytical chemistry for extracting copper from various samples, indicating its utility in the analysis of pharmaceutical and alloy samples (Desai & Shinde, 1990).
Coordination Chemistry : Studies on coordination chemistry reveal various aspects like the formation of copper(II) bromide complexes, which are significant for understanding chemical structures and reactions in different solvents (Khan et al., 1990).
Safety And Hazards
Future Directions
Copper(II) bromide has potential applications in various fields such as medicine and laser technology . For instance, it is used in the construction of copper bromide lasers, a type of visible laser . These lasers are known for their ability to generate yellow and green outputs of significant power, making them highly sought after in various industrial and medical applications, such as dermatology treatments and high-resolution printing .
properties
IUPAC Name |
dibromocopper | |
---|---|---|
Source | PubChem | |
URL | https://pubchem.ncbi.nlm.nih.gov | |
Description | Data deposited in or computed by PubChem | |
InChI |
InChI=1S/2BrH.Cu/h2*1H;/q;;+2/p-2 | |
Source | PubChem | |
URL | https://pubchem.ncbi.nlm.nih.gov | |
Description | Data deposited in or computed by PubChem | |
InChI Key |
QTMDXZNDVAMKGV-UHFFFAOYSA-L | |
Source | PubChem | |
URL | https://pubchem.ncbi.nlm.nih.gov | |
Description | Data deposited in or computed by PubChem | |
Canonical SMILES |
[Cu](Br)Br | |
Source | PubChem | |
URL | https://pubchem.ncbi.nlm.nih.gov | |
Description | Data deposited in or computed by PubChem | |
Molecular Formula |
Br2Cu, CuBr2 | |
Record name | COPPER(II) BROMIDE | |
Source | CAMEO Chemicals | |
URL | https://cameochemicals.noaa.gov/chemical/8448 | |
Description | CAMEO Chemicals is a chemical database designed for people who are involved in hazardous material incident response and planning. CAMEO Chemicals contains a library with thousands of datasheets containing response-related information and recommendations for hazardous materials that are commonly transported, used, or stored in the United States. CAMEO Chemicals was developed by the National Oceanic and Atmospheric Administration's Office of Response and Restoration in partnership with the Environmental Protection Agency's Office of Emergency Management. | |
Explanation | CAMEO Chemicals and all other CAMEO products are available at no charge to those organizations and individuals (recipients) responsible for the safe handling of chemicals. However, some of the chemical data itself is subject to the copyright restrictions of the companies or organizations that provided the data. | |
Record name | copper(II) bromide | |
Source | Wikipedia | |
URL | https://en.wikipedia.org/wiki/Copper(II)_bromide | |
Description | Chemical information link to Wikipedia. | |
Source | PubChem | |
URL | https://pubchem.ncbi.nlm.nih.gov | |
Description | Data deposited in or computed by PubChem | |
DSSTOX Substance ID |
DTXSID7064863 | |
Record name | Copper bromide (CuBr2) | |
Source | EPA DSSTox | |
URL | https://comptox.epa.gov/dashboard/DTXSID7064863 | |
Description | DSSTox provides a high quality public chemistry resource for supporting improved predictive toxicology. | |
Molecular Weight |
223.35 g/mol | |
Source | PubChem | |
URL | https://pubchem.ncbi.nlm.nih.gov | |
Description | Data deposited in or computed by PubChem | |
Physical Description |
Copper(ii) bromide is an odorless black solid. Sinks and mixes with water. (USCG, 1999), Almost black, deliquescent solid; Very soluble in water; [HSDB] Below 29 deg C, the green tetrahydrate forms; [Ullmann] Black, odorless, hygroscopic crystalline powder; [Alfa Aesar MSDS] | |
Record name | COPPER(II) BROMIDE | |
Source | CAMEO Chemicals | |
URL | https://cameochemicals.noaa.gov/chemical/8448 | |
Description | CAMEO Chemicals is a chemical database designed for people who are involved in hazardous material incident response and planning. CAMEO Chemicals contains a library with thousands of datasheets containing response-related information and recommendations for hazardous materials that are commonly transported, used, or stored in the United States. CAMEO Chemicals was developed by the National Oceanic and Atmospheric Administration's Office of Response and Restoration in partnership with the Environmental Protection Agency's Office of Emergency Management. | |
Explanation | CAMEO Chemicals and all other CAMEO products are available at no charge to those organizations and individuals (recipients) responsible for the safe handling of chemicals. However, some of the chemical data itself is subject to the copyright restrictions of the companies or organizations that provided the data. | |
Record name | Copper(II) bromide | |
Source | Haz-Map, Information on Hazardous Chemicals and Occupational Diseases | |
URL | https://haz-map.com/Agents/8062 | |
Description | Haz-Map® is an occupational health database designed for health and safety professionals and for consumers seeking information about the adverse effects of workplace exposures to chemical and biological agents. | |
Explanation | Copyright (c) 2022 Haz-Map(R). All rights reserved. Unless otherwise indicated, all materials from Haz-Map are copyrighted by Haz-Map(R). No part of these materials, either text or image may be used for any purpose other than for personal use. Therefore, reproduction, modification, storage in a retrieval system or retransmission, in any form or by any means, electronic, mechanical or otherwise, for reasons other than personal use, is strictly prohibited without prior written permission. | |
Boiling Point |
900 °C | |
Record name | COPPER(II) BROMIDE | |
Source | Hazardous Substances Data Bank (HSDB) | |
URL | https://pubchem.ncbi.nlm.nih.gov/source/hsdb/257 | |
Description | The Hazardous Substances Data Bank (HSDB) is a toxicology database that focuses on the toxicology of potentially hazardous chemicals. It provides information on human exposure, industrial hygiene, emergency handling procedures, environmental fate, regulatory requirements, nanomaterials, and related areas. The information in HSDB has been assessed by a Scientific Review Panel. | |
Solubility |
Very sol in water; sol in alcohol, acetone, ammonia; practically insol in benzene, ether, concentrated sulfuric acid, Very sol in water; sol in ethanol, acetone; insoluble in benzene, ethyl ether, 126 parts/100 parts water, Anhydrous product is very soluble in water (55.7 g/100g solution) and soluble in ethanol and acetone. | |
Record name | COPPER(II) BROMIDE | |
Source | Hazardous Substances Data Bank (HSDB) | |
URL | https://pubchem.ncbi.nlm.nih.gov/source/hsdb/257 | |
Description | The Hazardous Substances Data Bank (HSDB) is a toxicology database that focuses on the toxicology of potentially hazardous chemicals. It provides information on human exposure, industrial hygiene, emergency handling procedures, environmental fate, regulatory requirements, nanomaterials, and related areas. The information in HSDB has been assessed by a Scientific Review Panel. | |
Density |
4.77 at 68 °F (USCG, 1999) - Denser than water; will sink, 4.710 @ 20 °C/4 °C | |
Record name | COPPER(II) BROMIDE | |
Source | CAMEO Chemicals | |
URL | https://cameochemicals.noaa.gov/chemical/8448 | |
Description | CAMEO Chemicals is a chemical database designed for people who are involved in hazardous material incident response and planning. CAMEO Chemicals contains a library with thousands of datasheets containing response-related information and recommendations for hazardous materials that are commonly transported, used, or stored in the United States. CAMEO Chemicals was developed by the National Oceanic and Atmospheric Administration's Office of Response and Restoration in partnership with the Environmental Protection Agency's Office of Emergency Management. | |
Explanation | CAMEO Chemicals and all other CAMEO products are available at no charge to those organizations and individuals (recipients) responsible for the safe handling of chemicals. However, some of the chemical data itself is subject to the copyright restrictions of the companies or organizations that provided the data. | |
Record name | COPPER(II) BROMIDE | |
Source | Hazardous Substances Data Bank (HSDB) | |
URL | https://pubchem.ncbi.nlm.nih.gov/source/hsdb/257 | |
Description | The Hazardous Substances Data Bank (HSDB) is a toxicology database that focuses on the toxicology of potentially hazardous chemicals. It provides information on human exposure, industrial hygiene, emergency handling procedures, environmental fate, regulatory requirements, nanomaterials, and related areas. The information in HSDB has been assessed by a Scientific Review Panel. | |
Product Name |
Copper(II) bromide | |
Color/Form |
Almost black, iodine like, monoclinic crystals or crystalline powder | |
CAS RN |
7789-45-9 | |
Record name | COPPER(II) BROMIDE | |
Source | CAMEO Chemicals | |
URL | https://cameochemicals.noaa.gov/chemical/8448 | |
Description | CAMEO Chemicals is a chemical database designed for people who are involved in hazardous material incident response and planning. CAMEO Chemicals contains a library with thousands of datasheets containing response-related information and recommendations for hazardous materials that are commonly transported, used, or stored in the United States. CAMEO Chemicals was developed by the National Oceanic and Atmospheric Administration's Office of Response and Restoration in partnership with the Environmental Protection Agency's Office of Emergency Management. | |
Explanation | CAMEO Chemicals and all other CAMEO products are available at no charge to those organizations and individuals (recipients) responsible for the safe handling of chemicals. However, some of the chemical data itself is subject to the copyright restrictions of the companies or organizations that provided the data. | |
Record name | Copper bromide (CuBr2) | |
Source | CAS Common Chemistry | |
URL | https://commonchemistry.cas.org/detail?cas_rn=7789-45-9 | |
Description | CAS Common Chemistry is an open community resource for accessing chemical information. Nearly 500,000 chemical substances from CAS REGISTRY cover areas of community interest, including common and frequently regulated chemicals, and those relevant to high school and undergraduate chemistry classes. This chemical information, curated by our expert scientists, is provided in alignment with our mission as a division of the American Chemical Society. | |
Explanation | The data from CAS Common Chemistry is provided under a CC-BY-NC 4.0 license, unless otherwise stated. | |
Record name | Copper(II) bromide | |
Source | ChemIDplus | |
URL | https://pubchem.ncbi.nlm.nih.gov/substance/?source=chemidplus&sourceid=0007789459 | |
Description | ChemIDplus is a free, web search system that provides access to the structure and nomenclature authority files used for the identification of chemical substances cited in National Library of Medicine (NLM) databases, including the TOXNET system. | |
Record name | Copper bromide (CuBr2) | |
Source | EPA DSSTox | |
URL | https://comptox.epa.gov/dashboard/DTXSID7064863 | |
Description | DSSTox provides a high quality public chemistry resource for supporting improved predictive toxicology. | |
Record name | COPPER(II) BROMIDE | |
Source | Hazardous Substances Data Bank (HSDB) | |
URL | https://pubchem.ncbi.nlm.nih.gov/source/hsdb/257 | |
Description | The Hazardous Substances Data Bank (HSDB) is a toxicology database that focuses on the toxicology of potentially hazardous chemicals. It provides information on human exposure, industrial hygiene, emergency handling procedures, environmental fate, regulatory requirements, nanomaterials, and related areas. The information in HSDB has been assessed by a Scientific Review Panel. | |
Melting Point |
928 °F (USCG, 1999), 498 °C | |
Record name | COPPER(II) BROMIDE | |
Source | CAMEO Chemicals | |
URL | https://cameochemicals.noaa.gov/chemical/8448 | |
Description | CAMEO Chemicals is a chemical database designed for people who are involved in hazardous material incident response and planning. CAMEO Chemicals contains a library with thousands of datasheets containing response-related information and recommendations for hazardous materials that are commonly transported, used, or stored in the United States. CAMEO Chemicals was developed by the National Oceanic and Atmospheric Administration's Office of Response and Restoration in partnership with the Environmental Protection Agency's Office of Emergency Management. | |
Explanation | CAMEO Chemicals and all other CAMEO products are available at no charge to those organizations and individuals (recipients) responsible for the safe handling of chemicals. However, some of the chemical data itself is subject to the copyright restrictions of the companies or organizations that provided the data. | |
Record name | COPPER(II) BROMIDE | |
Source | Hazardous Substances Data Bank (HSDB) | |
URL | https://pubchem.ncbi.nlm.nih.gov/source/hsdb/257 | |
Description | The Hazardous Substances Data Bank (HSDB) is a toxicology database that focuses on the toxicology of potentially hazardous chemicals. It provides information on human exposure, industrial hygiene, emergency handling procedures, environmental fate, regulatory requirements, nanomaterials, and related areas. The information in HSDB has been assessed by a Scientific Review Panel. | |
